

Available Experimental Data on Dihydromorin

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Dihydromorin

CAS No.: 18422-83-8

Cat. No.: S1544390

[Get Quote](#)

The table below summarizes the key experimental findings for **dihydromorin**, primarily from a study investigating its immunosuppressive and antibacterial activities [1].

Bioactivity Assay	Experimental Model	Result / IC ₅₀ Value	Comparison (Positive Control)
Cell Viability [1]	Human phagocytes (PMNs)	>90% viability at 100 µg/mL	-
Chemotaxis Inhibition [1]	Human polymorphonuclear neutrophils (PMNs)	5.03 µg/mL	Ibuprofen (used as control)
Respiratory Burst Inhibition (ROS production) [1]	Human whole blood cells	7.88 µg/mL	Aspirin (used as control)
	Human polymorphonuclear neutrophils (PMNs)	7.59 µg/mL	
	Human monocytes	7.24 µg/mL	
Myeloperoxidase (MPO) Inhibition [1]	Human polymorphonuclear neutrophils (PMNs)	5.24 µg/mL	Indomethacin (24.6 µg/mL)
Antibacterial Activity [1]	<i>Streptococcus pyogenes</i>	MIC: 15.62 µg/mL; MBC:	-

Bioactivity Assay	Experimental Model	Result / IC ₅₀ Value	Comparison (Positive Control)
		31.25 µg/mL	

Detailed Experimental Protocols

The data in the table above was generated using the following standard in vitro methodologies [1]:

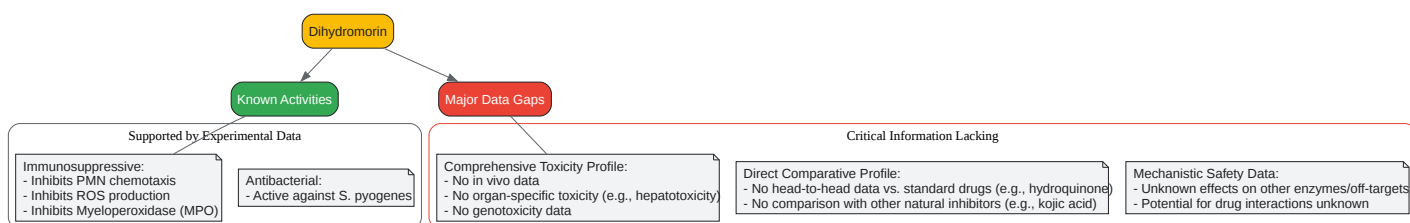
- **Cell Viability (Trypan Blue Exclusion Assay):** Isolated human polymorphonuclear neutrophils (PMNs) were incubated with **dihydromorin** (6.25 and 100 µg/mL) at 37°C for 2 hours. Cells were then mixed with trypan blue dye, and viability was calculated as the percentage of total cells that excluded the dye, confirming the absence of significant cytotoxicity at tested concentrations.
- **Chemotaxis Assay (Modified Boyden Chamber):** A chemoattractant was placed in the lower chamber. **Dihydromorin** (at various concentrations) and PMN cell suspension were placed in the upper chamber. After a 1-hour incubation, the distance the cells migrated was measured. Percentage inhibition was calculated relative to the migration distance of untreated cells.
- **Respiratory Burst (Chemiluminescence Assay):** Whole blood, PMNs, or monocytes were incubated with **dihydromorin**, opsonized zymosan (a trigger for reactive oxygen species production), and luminol (a chemiluminescent probe). The production of reactive oxygen species was quantified as relative luminometer units (RLU), and percentage inhibition was calculated.
- **Myeloperoxidase (MPO) Activity (Colorimetric Assay):** Activated neutrophils were incubated with a reaction mix containing MPO substrate. The enzymatic reaction was stopped after 30 minutes, and the absorbance was measured at 412 nm. The IC₅₀ value was determined from the inhibition curve.
- **Antibacterial Activity (Broth Microdilution Method):** The minimum inhibitory concentration (MIC) was determined as the lowest concentration of **dihydromorin** that prevented visible growth of *Streptococcus pyogenes* in a liquid culture. The minimum bactericidal concentration (MBC) was found by subculturing samples from wells with no visible growth and identifying the lowest concentration that killed 99.9% of the initial inoculum.

Research Context and Identified Gaps

The available data allows for some preliminary, indirect comparisons:

- **Potency:** **Dihydromorin** demonstrated stronger inhibition of myeloperoxidase (IC₅₀ 5.24 µg/mL) than the control drug indomethacin (IC₅₀ 24.6 µg/mL) [1].
- **Cytotoxicity:** The compound showed no significant toxicity to human cells at concentrations active in various assays, suggesting a potentially favorable preliminary safety window for the tested effects [1].

However, a full toxicity profile for researcher use is lacking. The following diagram outlines the current known activities of **dihydromorin** and the significant gaps that exist in its pharmacological characterization.



Click to download full resolution via product page

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Immunosuppressive and antibacterial activities of... [journals.lww.com]

To cite this document: Smolecule. [Available Experimental Data on Dihydromorin]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1544390#dihydromorin-comparative-toxicity-profile>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com